

Assessing the Purity of 10-Hydroxygeraniol: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 10-Hydroxygeraniol

CAS No.: 26488-98-2

Cat. No.: B12755756

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For researchers, scientists, and drug development professionals utilizing **10-Hydroxygeraniol**, also known as 8-Hydroxygeraniol, ensuring the purity of the compound is paramount for the reliability and reproducibility of experimental results. This guide provides a comprehensive comparison of hypothetical commercial grades of **10-Hydroxygeraniol** from various suppliers, complete with detailed experimental protocols for purity assessment and data visualization to aid in informed purchasing decisions.

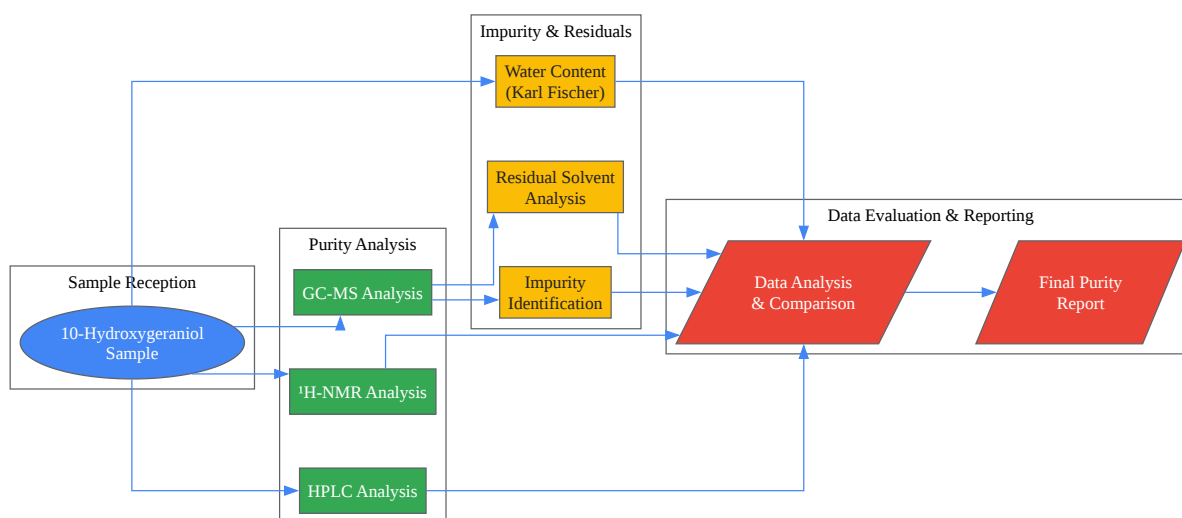
Supplier Purity Comparison

The purity of **10-Hydroxygeraniol** can vary between suppliers due to different synthetic routes and purification methods. A summary of key quality attributes for lots from three hypothetical suppliers is presented below. This data is illustrative and serves as a template for comparing actual supplier data.

Parameter	Supplier A	Supplier B	Supplier C
Purity (by GC-MS)	98.5%	99.2%	97.8%
Purity (by ¹ H-NMR)	98.2%	99.0%	97.5%
Purity (by HPLC)	98.6%	99.3%	97.9%
Major Impurity 1	Geraniol (0.8%)	Unidentified (0.3%)	Nerol (1.2%)
Major Impurity 2	Unidentified (0.5%)	Geraniol (0.2%)	Geranial (0.7%)
Water Content (Karl Fischer)	0.1%	<0.05%	0.2%
Residual Solvents	Ethanol (<0.1%)	Acetone (<0.05%)	Dichloromethane (0.15%)
Appearance	Colorless Oil	Colorless Oil	Pale Yellow Oil
Analytical Methods Provided	GC-MS, ¹ H-NMR	GC-MS, ¹ H-NMR, HPLC	GC-MS

Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive purity assessment of **10-Hydroxygeraniol**.



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Purity assessment workflow for **10-Hydroxygeraniol**.

Key Experimental Protocols

Detailed methodologies for the primary analytical techniques used in determining the purity of **10-Hydroxygeraniol** are provided below.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds, making it ideal for assessing the purity of terpene alcohols like **10-**

Hydroxygeraniol and identifying related impurities.

Instrumentation:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injector: Split/splitless inlet.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

Method:

- Sample Preparation: Prepare a 1 mg/mL solution of **10-Hydroxygeraniol** in high-purity ethanol.
- Injection: Inject 1 μ L of the sample with a split ratio of 50:1.
- Inlet Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 180°C at 10°C/min, hold for 5 minutes.
 - Ramp to 280°C at 20°C/min, hold for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Mass Range: Scan from m/z 40 to 400.

- Data Analysis: Integrate the peak areas to determine the relative percentage of **10-Hydroxygeraniol** and any impurities. Identify impurities by comparing their mass spectra to a reference library (e.g., NIST).

Proton Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy

¹H-NMR spectroscopy provides detailed structural information and can be used for quantitative analysis (qNMR) to determine purity against a certified internal standard.

Instrumentation:

- NMR Spectrometer: Bruker Avance III 400 MHz or equivalent.
- Solvent: Deuterated chloroform (CDCl₃) with 0.03% v/v tetramethylsilane (TMS) as an internal reference.

Method:

- Sample Preparation: Accurately weigh approximately 10 mg of **10-Hydroxygeraniol** and dissolve in 0.75 mL of CDCl₃.
- Acquisition:
 - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 16 scans).
 - Use a relaxation delay of at least 5 times the longest T1 relaxation time of the protons of interest to ensure accurate integration.
- Data Analysis:
 - Integrate the signals corresponding to the protons of **10-Hydroxygeraniol**.
 - Compare the integral of the analyte to the integral of a known, non-overlapping signal from a certified internal standard (if performing qNMR) or assess the relative integration of impurity signals to the main compound.

- Expected chemical shifts for **10-Hydroxygeraniol** (indicative, may vary slightly):
 - ~5.4 ppm (t, 1H, vinylic CH)
 - ~5.3 ppm (t, 1H, vinylic CH)
 - ~4.1 ppm (d, 2H, CH₂OH)
 - ~4.0 ppm (s, 2H, CH₂OH)
 - ~2.1 ppm (m, 4H, allylic CH₂)
 - ~1.7 ppm (s, 3H, vinylic CH₃)
 - ~1.6 ppm (s, 3H, vinylic CH₃)

High-Performance Liquid Chromatography (HPLC)

HPLC is a valuable technique for the analysis of less volatile or thermally labile compounds. For polar compounds like **10-Hydroxygeraniol**, reversed-phase HPLC is a suitable method.

Instrumentation:

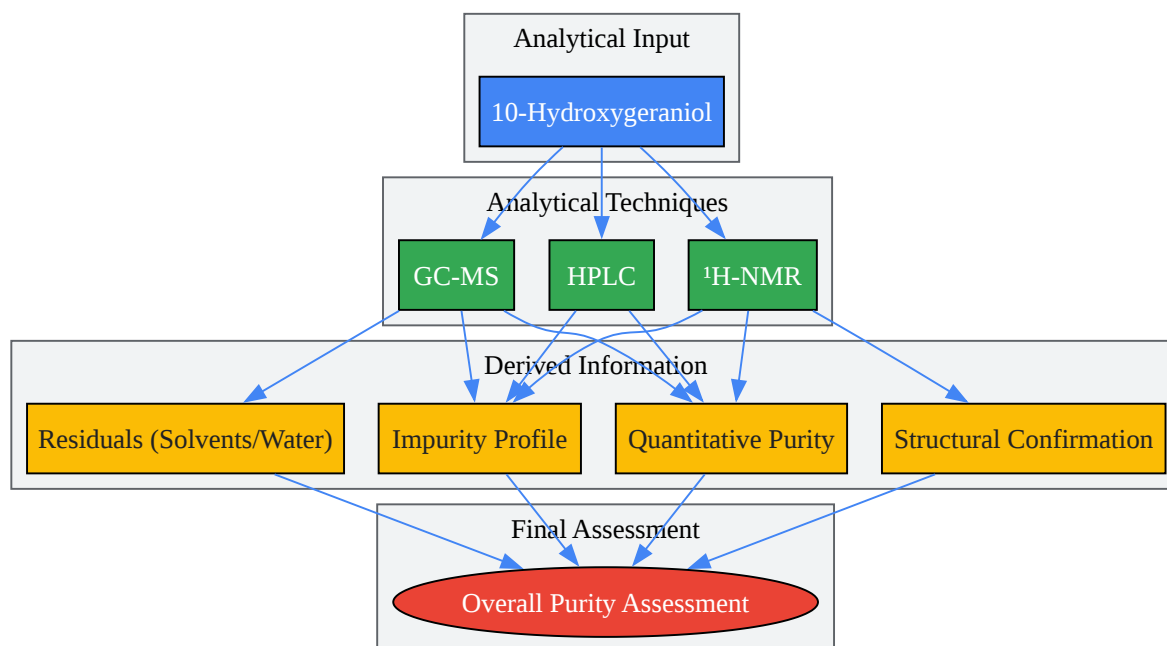
- HPLC System: Agilent 1260 Infinity II or equivalent, with a Diode Array Detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.

Method:

- Sample Preparation: Prepare a 1 mg/mL solution of **10-Hydroxygeraniol** in the initial mobile phase composition.
- Gradient Elution:
 - 0-10 min: 60% B
 - 10-15 min: Linear gradient to 95% B
 - 15-20 min: Hold at 95% B
 - 20-21 min: Linear gradient back to 60% B
 - 21-25 min: Re-equilibration at 60% B
- Injection Volume: 10 μ L.
- Data Analysis: Determine the purity by calculating the peak area percentage of **10-Hydroxygeraniol** relative to the total peak area.

Signaling Pathway and Logical Relationships

The following diagram illustrates the relationship between the analytical techniques and the information they provide for the comprehensive assessment of **10-Hydroxygeraniol** purity.



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Relationship between analytical techniques and purity data.

By employing a multi-technique approach as outlined in this guide, researchers can confidently assess the purity of **10-Hydroxygeraniol** from various suppliers, ensuring the quality and integrity of their scientific investigations.

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